

Tripropyl Phosphate in the Modern Laboratory: A Technical Guide

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Compound of Interest

Compound Name: *Tripropyl phosphate*

Cat. No.: *B103840*

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Tripropyl phosphate (TnPP), a versatile organophosphorus compound, has found a significant niche in various laboratory applications, extending beyond its large-scale industrial use as a flame retardant and plasticizer.^{[1][2]} For researchers, scientists, and drug development professionals, TnPP offers a unique combination of properties that can be leveraged in analytical chemistry, material science, and bioprocess engineering. This technical guide provides an in-depth look at the core laboratory applications of **tripropyl phosphate**, complete with quantitative data, detailed experimental protocols, and process visualizations.

Core Properties of Tripropyl Phosphate

A comprehensive understanding of the physicochemical properties of **tripropyl phosphate** is essential for its effective application in a laboratory setting. These properties dictate its behavior as a solvent, its efficacy as a standard, and its function as a plasticizer or defoamer.

Property	Value	Reference(s)
Molecular Formula	$C_9H_{21}O_4P$	[3]
Molecular Weight	224.23 g/mol	[3]
CAS Number	513-08-6	[3]
Appearance	Colorless, transparent liquid	[4]
Density	1.012 g/mL at 25 °C	[1]
Boiling Point	120-122 °C at 10 mmHg	[1]
Flash Point	113 °C (closed cup)	[1]
Water Solubility	6.951 g/L at 30 °C	[1]
Solubility in Organics	Soluble in ethanol, acetone, benzene, chloroform, and dichloromethane.	[1] [4] [5]
Vapor Pressure	0.0288 mmHg at 25 °C	[1]
Refractive Index	$n_{20/D}$ 1.416	[1]

Applications of Tripropyl Phosphate in a Laboratory Setting

Internal and External Standard in Analytical Chemistry

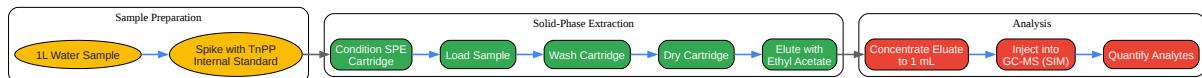
In the analysis of semi-volatile organic compounds, particularly other organophosphate esters, **tripropyl phosphate** serves as an excellent internal or external standard for chromatographic techniques like Gas Chromatography-Mass Spectrometry (GC-MS).[\[1\]](#) Its chemical similarity to other organophosphate flame retardants and plasticizers ensures comparable behavior during extraction and analysis, while its unique retention time allows for clear identification and quantification.

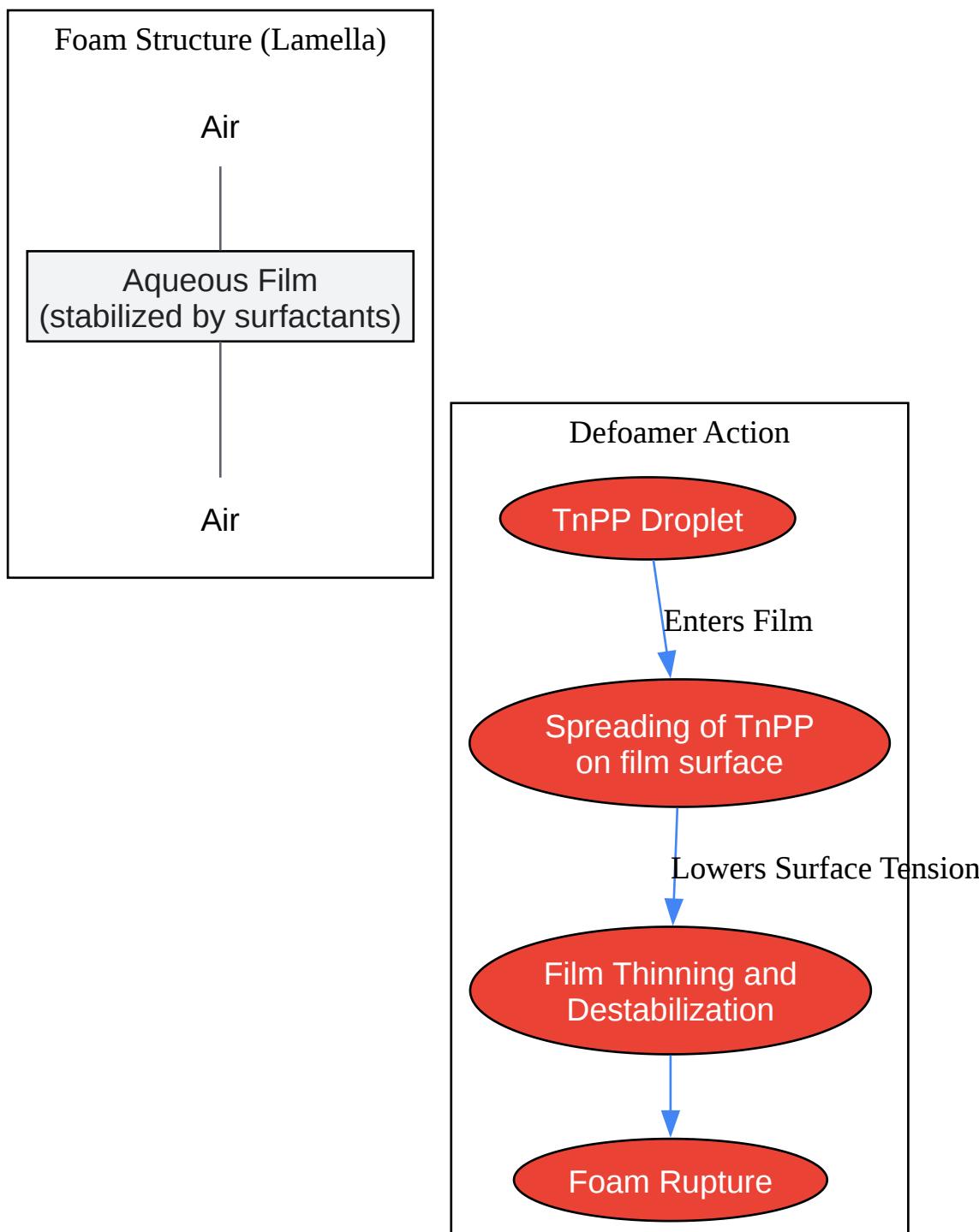
Parameter	Value	Application Context	Reference(s)
Internal Standard Concentration	1 µg/mL	For GC-FPD analysis of organophosphates in plasma.	[4]
Spiking Concentration in Matrix	150, 300, and 750 ng/mL	Recovery studies in apple matrix for GC/MS/SIM.	[6]
Standard Solution for Calibration	100 µg/mL in Toluene	Certified Reference Material for creating dilutions.	[7]

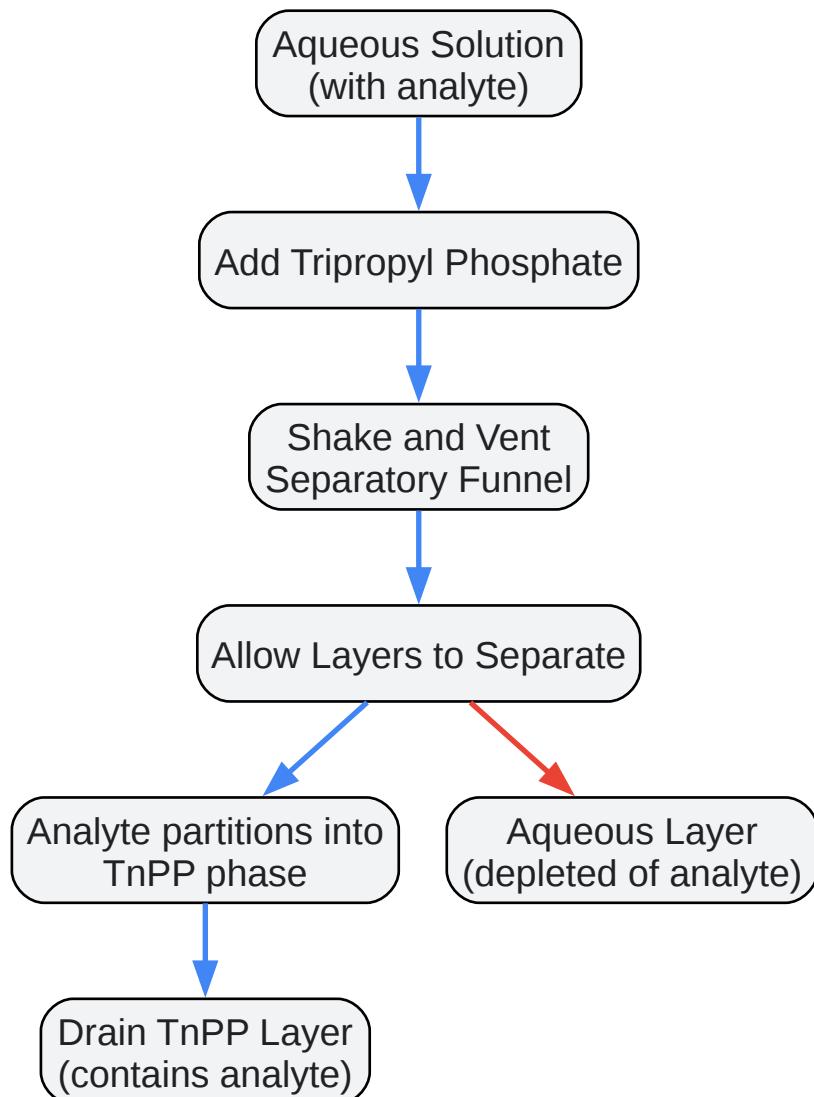
This protocol is adapted from established methods for the analysis of organophosphate esters in environmental samples.

- Preparation of Standards:
 - Prepare a stock solution of **tripropyl phosphate** at 100 µg/mL in a suitable solvent like toluene or ethyl acetate.
 - Create a working internal standard (IS) solution by diluting the stock solution to 1 µg/mL.
 - Prepare calibration standards containing the target organophosphate analytes at concentrations ranging from 10-500 ng/mL, each spiked with the TnPP internal standard at a constant concentration (e.g., 50 ng/mL).
- Sample Preparation and Spiking:
 - Collect a 1 L water sample in a clean glass container.
 - If the sample contains suspended solids, filter it through a 0.45 µm glass fiber filter.
 - Spike the water sample with a known volume of the TnPP internal standard working solution to achieve a final concentration of 50 ng/L.

- Solid-Phase Extraction (SPE):
 - Condition a solid-phase extraction cartridge (e.g., C18 or a polymeric sorbent) by passing 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of deionized water.
 - Load the spiked water sample onto the SPE cartridge at a flow rate of approximately 5-10 mL/min.
 - After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove interfering polar compounds.
 - Dry the cartridge by passing air or nitrogen through it for 10-15 minutes.
- Elution and Concentration:
 - Elute the retained analytes and the TnPP internal standard from the cartridge with 10 mL of ethyl acetate into a collection vial.
 - Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen.
- GC-MS Analysis:
 - Inject 1 μ L of the concentrated extract into the GC-MS system.
 - Use a suitable capillary column (e.g., DB-5ms) and a temperature program that effectively separates the target analytes from TnPP.
 - Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity, monitoring characteristic ions for each analyte and for TnPP.
 - Quantify the analytes by comparing the ratio of their peak areas to the peak area of the TnPP internal standard against the calibration curve.





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